

# What are the physical and chemical properties of N-Formyl-2-aminophenol?

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## Compound of Interest

Compound Name: *N-Formyl-2-aminophenol*

Cat. No.: *B1347554*

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## N-Formyl-2-aminophenol: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**N-Formyl-2-aminophenol**, also known as N-(2-hydroxyphenyl)formamide, is a chemical compound with emerging interest in various scientific fields. It is recognized as a bacterial secondary metabolite, notably found in *Penicillium chrysogenum*, and has demonstrated significant antioxidant properties.<sup>[1]</sup> This technical guide provides a detailed overview of the physical, chemical, and biological properties of **N-Formyl-2-aminophenol**, along with experimental protocols for its synthesis and analysis.

### Physical and Chemical Properties

**N-Formyl-2-aminophenol** is a solid compound at room temperature.<sup>[1][2]</sup> While a specific melting point is not consistently reported in the literature, its physical and chemical characteristics are summarized below.

### Table 1: Physical Properties of N-Formyl-2-aminophenol

| Property          | Value   | Source    |
|-------------------|---|-----------|
| Molecular Formula | C <sub>7</sub> H <sub>7</sub> NO <sub>2</sub>             | [1][2][3] |
| Molecular Weight  | 137.14 g/mol  | [2][4][5] |
| Appearance        | Solid powder  | [2]       |
| Boiling Point     | 338.4 °C at 760 mmHg                                      | [3]       |
| Density           | 1.31 g/cm <sup>3</sup>                                    | [3]       |
| Solubility        | Soluble in polar organic solvents like methanol and DMSO. | [6]       |

**Table 2: Chemical Identifiers**

| Identifier | Value                                    | Source       |
|------------|--|--------------|
| CAS Number | 2843-27-8                                | [1][2][3][7] |
| IUPAC Name | N-(2-hydroxyphenyl)formamide             | [2][5][7]    |
| Synonyms   | 2'-Hydroxyformanilide, o-Formamidophenol | [1]          |

## Spectral Data

The structural characterization of **N-Formyl-2-aminophenol** is supported by various spectroscopic techniques.

**Table 3: Spectral Data for N-Formyl-2-aminophenol**

| Technique              | Key Data Points          |
|------------------------|--------------------------|
| <sup>1</sup> H NMR     | Spectral data available. |
| <sup>13</sup> C NMR    | Spectral data available. |
| Infrared (IR)          | Spectral data available. |
| Mass Spectrometry (MS) | Spectral data available. |

## Experimental Protocols

### Synthesis of N-Formyl-2-aminophenol

A general and practical method for the N-formylation of amines using formic acid can be adapted for the synthesis of **N-Formyl-2-aminophenol**. This procedure offers high yields and does not require strictly anhydrous conditions.

Materials:

- 2-Aminophenol
- 85% aqueous formic acid
- Toluene
- Dean-Stark trap
- Standard laboratory glassware

Procedure:

- In a round-bottom flask equipped with a Dean-Stark trap and a condenser, combine 1 gram of 2-aminophenol with 1.0-1.2 equivalents of 85% aqueous formic acid in toluene.
- Heat the mixture to reflux.
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Once the starting material (2-aminophenol) is no longer detectable by TLC, remove the heat source and allow the reaction mixture to cool to room temperature.
- Evaporate the toluene under reduced pressure to obtain the crude **N-Formyl-2-aminophenol**.
- The product is often of sufficient purity for many applications. If further purification is required, short column chromatography can be employed.

Caption: Workflow for the synthesis of **N-Formyl-2-aminophenol**.

## DPPH Radical Scavenging Assay

This protocol details the determination of the antioxidant activity of **N-Formyl-2-aminophenol** using the 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical scavenging assay. The compound has been reported to have an  $IC_{50}$  value of 3.23  $\mu\text{g/ml}$  in this assay.<sup>[1]</sup>

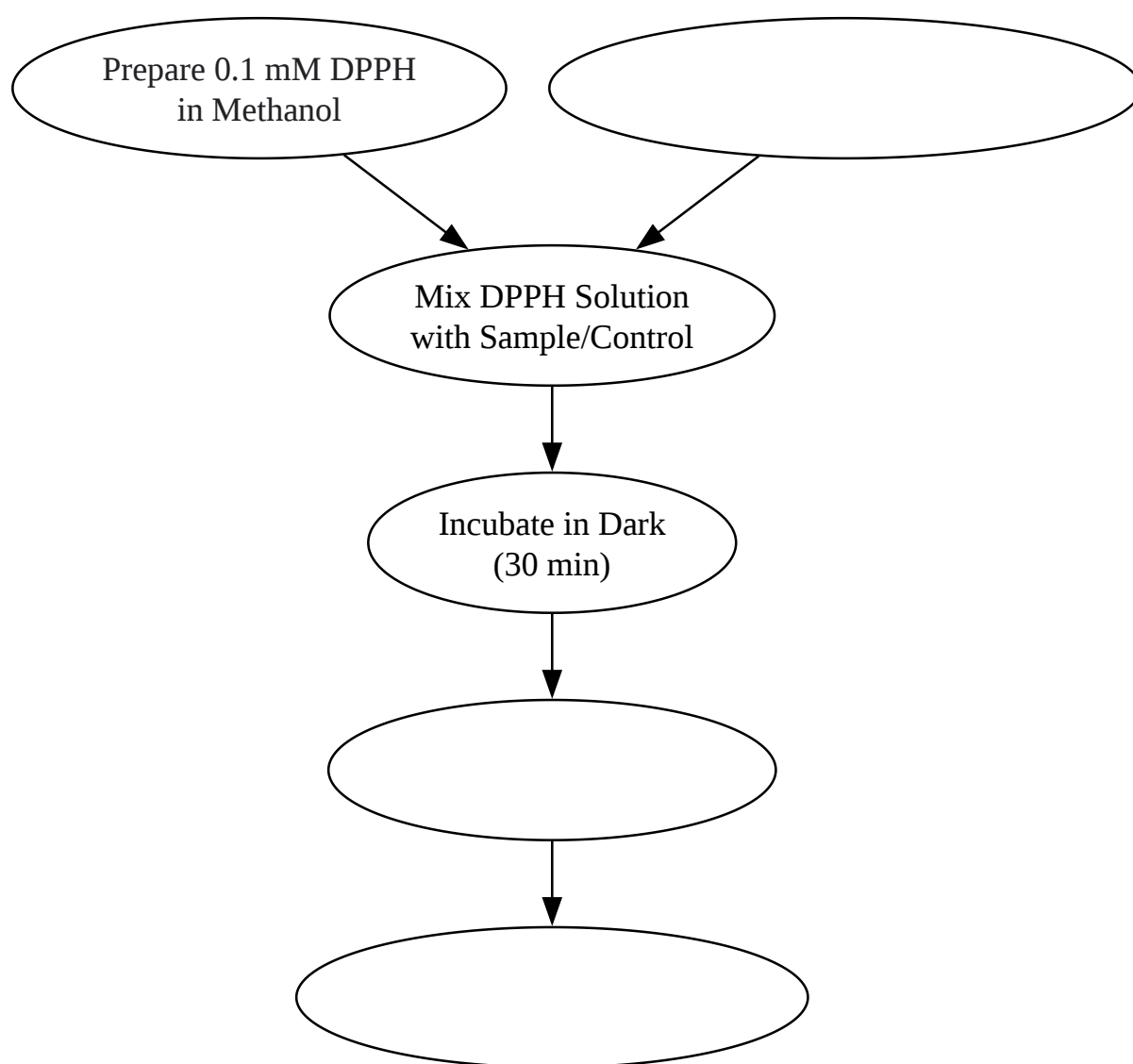
Materials:

- **N-Formyl-2-aminophenol**
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol (or other suitable solvent)
- Spectrophotometer
- Ascorbic acid (as a positive control)

Procedure:

- Preparation of DPPH Solution: Prepare a 0.1 mM solution of DPPH in methanol. This solution should be freshly prepared and kept in the dark.
- Preparation of Test Samples: Prepare a stock solution of **N-Formyl-2-aminophenol** in methanol. From the stock solution, prepare a series of dilutions to determine the  $IC_{50}$  value.
- Reaction:
  - In a cuvette or a 96-well plate, add a specific volume of the DPPH solution.
  - Add an equal volume of the test sample (or standard/blank) to the DPPH solution.
  - The blank should contain only the solvent.
- Incubation: Incubate the reaction mixtures in the dark at room temperature for 30 minutes.
- Measurement: Measure the absorbance of the solutions at 517 nm using a spectrophotometer.

- Calculation: The percentage of radical scavenging activity is calculated using the following formula:
  - $\% \text{ Scavenging} = [(A_0 - A_1) / A_0] \times 100$
  - Where  $A_0$  is the absorbance of the control (DPPH solution without the sample) and  $A_1$  is the absorbance of the sample.
- The  $IC_{50}$  value (the concentration of the sample that scavenges 50% of the DPPH radicals) can be determined by plotting the percentage of scavenging against the concentration of the sample.



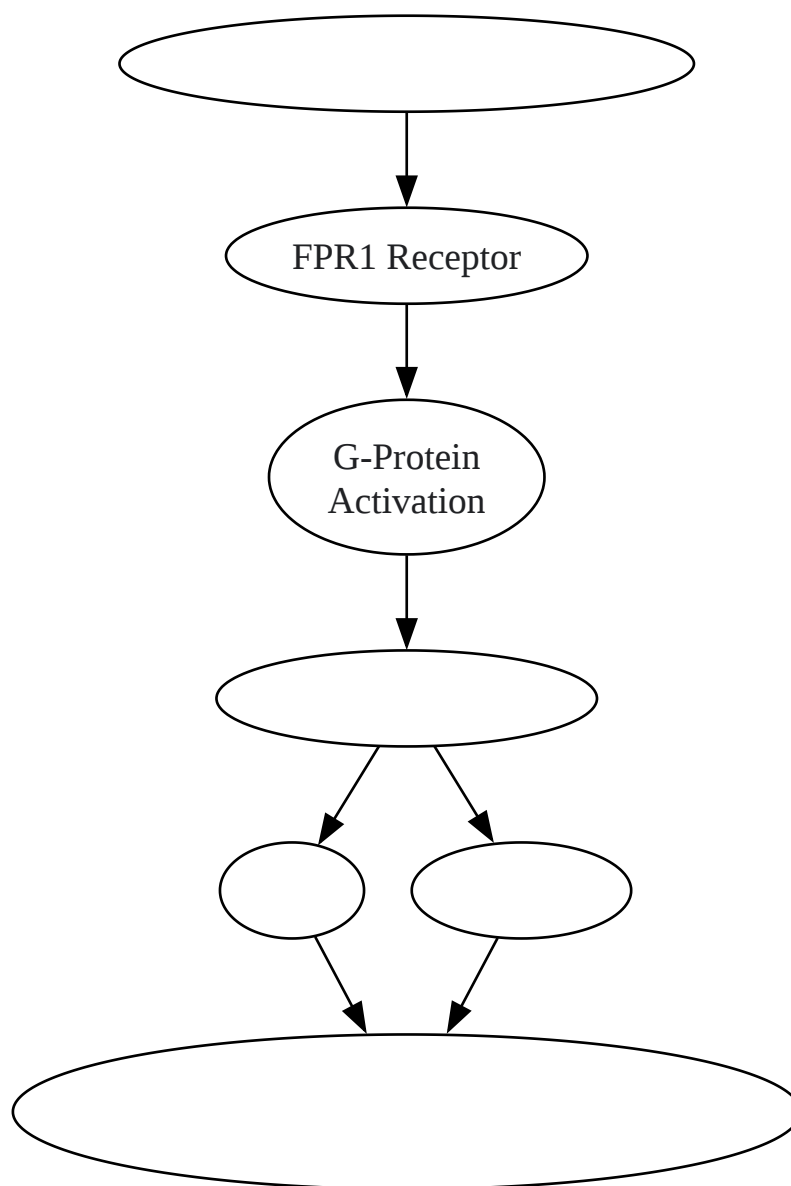
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Caption: Experimental workflow for the DPPH radical scavenging assay.

## Biological Activity and Signaling Pathways

N-formyl peptides are known to be potent chemoattractants for neutrophils and can activate them. This activation is mediated through formyl peptide receptors (FPRs), which are G protein-coupled receptors. While direct studies on **N-Formyl-2-aminophenol** are limited, the general signaling pathway for N-formyl peptides involves the activation of the mitogen-activated protein kinase (MAPK) cascade, specifically p38 and ERK1/2.

This activation leads to various cellular responses in neutrophils, including chemotaxis, degranulation, and the production of reactive oxygen species (ROS).



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Caption: Postulated signaling pathway for **N-Formyl-2-aminophenol** in neutrophils.

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